

Application Notes: Photosensitive Polyimide (PSPI)

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Compound of Interest

Compound Name: *Cyclobutane-1,2,3,4-tetracarboxylic dianhydride*

Cat. No.: *B1345555*

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Photosensitive polyimides (PSPIs) are a class of high-performance polymers that combine the excellent thermal, mechanical, and dielectric properties of polyimides with photo-patternable capabilities.^[1] This dual functionality simplifies processing steps by eliminating the need for traditional photoresists, making PSPIs essential materials in various advanced technological fields.^[1]

Microelectronics and Semiconductor Packaging

PSPIs are extensively used in microelectronics manufacturing and advanced packaging, serving as crucial insulating and protective layers.^{[2][3]}

- **Redistribution Layers (RDLs):** In advanced packaging like Fan-Out Wafer-Level Packaging (FOWLP), PSPIs serve as the dielectric material for RDLs, which reroute electrical connections to accommodate a higher density of I/O pads.^{[4][5][6]} The use of PSPIs simplifies the RDL fabrication process.^[6]
- **Stress Buffer Coatings:** PSPI films act as stress buffer layers over the passivation on a chip, protecting it from mechanical stress induced by the molding compound in plastic packages.^[7]
- **Interlayer Dielectrics:** Due to their low dielectric constant, high thermal stability, and excellent chemical resistance, PSPIs are used as interlayer insulating films between metal layers in integrated circuits.^{[2][6]}

- **Passivation Layers:** They provide a robust barrier against moisture, mobile ions, and other contaminants, enhancing the reliability and lifespan of semiconductor devices.[\[6\]](#)

Micro-Electro-Mechanical Systems (MEMS)

In MEMS fabrication, PSPIs are valued for their utility as both structural and sacrificial materials.[\[8\]](#)[\[9\]](#)

- **Structural Material:** Their favorable mechanical properties allow them to be used to build components of MEMS devices, such as cantilevers, membranes, and hinges.[\[8\]](#)[\[9\]](#)
- **Dielectric Insulation:** PSPIs are an ideal insulating material between metal lines in MEMS devices, simplifying the manufacturing process compared to traditional silicon oxide or nitride layers.[\[8\]](#)
- **Sacrificial Layers:** PSPIs can be used as sacrificial layers that are later etched away to create three-dimensional microstructures.

Display Technology

PSPIs play a role in the manufacturing of display devices like AMOLED displays.[\[8\]](#)

- **Planarization Layer (PLN):** They are used to create smooth, flat surfaces over underlying circuitry, which is critical for the subsequent deposition of thin-film transistors (TFTs).[\[8\]](#)
- **Pixel Definition Layer (PDL):** In OLED displays, PSPIs define the individual pixel areas.[\[8\]](#)
- **Insulation Films:** They serve as support and insulating layers to improve interlayer insulation.[\[8\]](#)

Biomedical and Drug Development Applications

The biocompatibility and processability of PSPIs make them suitable for specialized biomedical applications.

- **Neural Electrodes:** PSPIs can be used to fabricate flexible neural electrode arrays for electrocorticogram (ECoG) and other neural interface applications.[\[10\]](#) Their photolithographic patternability allows for precise and complex electrode designs.[\[10\]](#)

- **Controlled Drug Delivery:** The material has been used to create micro-pumps for controlled drug delivery systems.
- **Microfluidics:** As a structural material, PSPIs can be patterned to form channels and chambers for microfluidic devices used in diagnostics and drug development research.

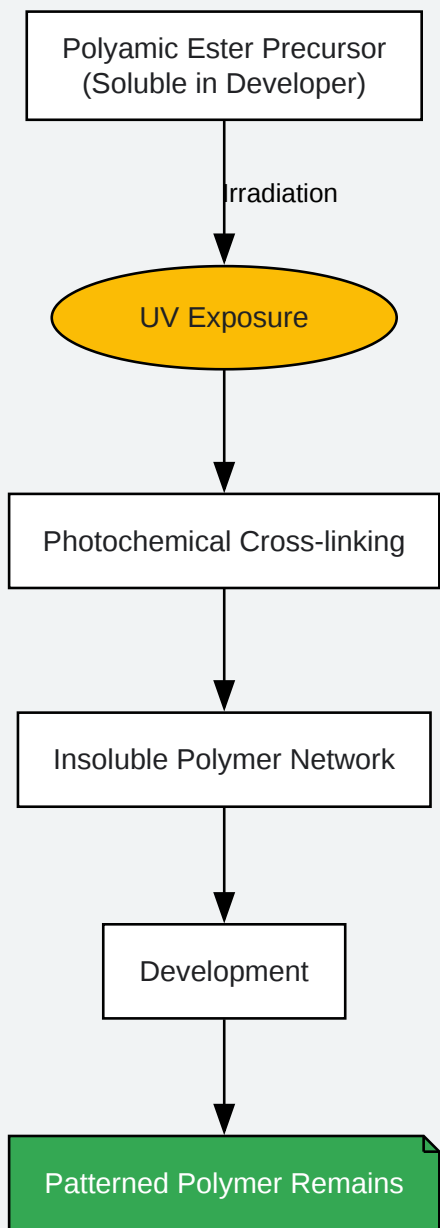
Chemical Mechanisms and Types of PSPI

PSPIs function based on a change in solubility of the polymer in a developer solution upon exposure to UV light (typically g-line, h-line, or i-line).^[1] They are generally based on a polyamic acid (PAA) or polyamic ester (PAE) precursor, which is converted to the final, stable polyimide through a thermal curing process.^{[2][4]} There are two primary types:

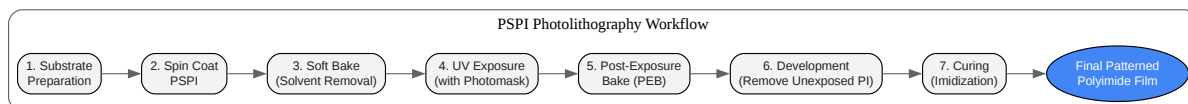
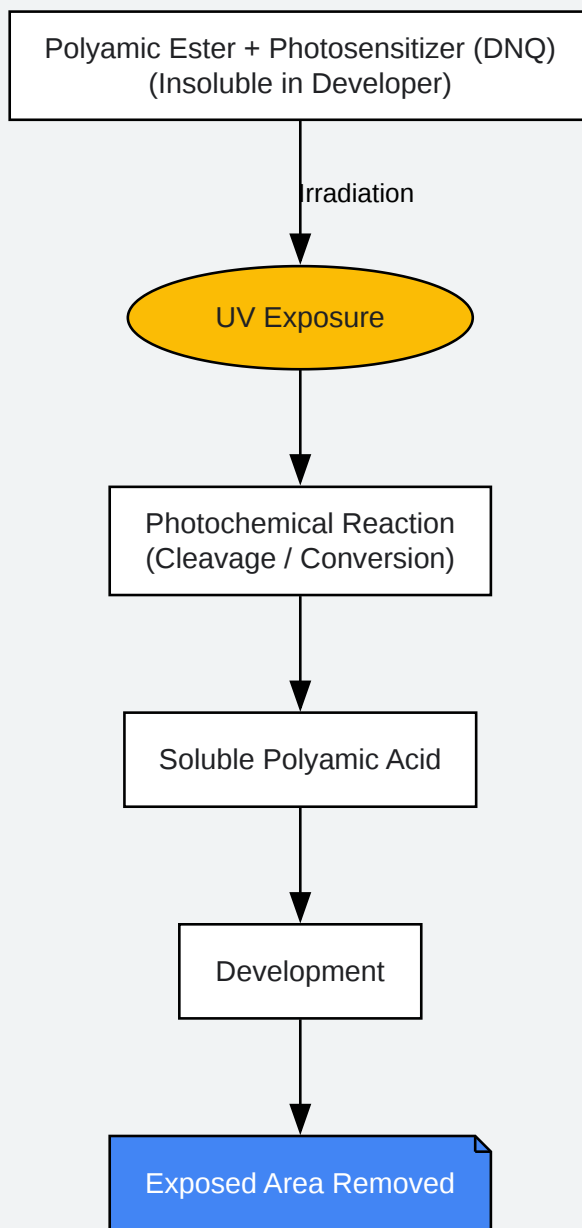
- **Negative-Tone PSPI:** The most common type, where the regions exposed to UV light undergo a cross-linking reaction.^[4] This cross-linking makes the exposed polymer insoluble in the developer solution, so the unexposed regions are washed away, leaving a negative image of the mask.^{[4][11]}
- **Positive-Tone PSPI:** In this type, the unexposed regions remain.^[12] The precursor is initially insoluble in the alkaline developer. Upon UV exposure, a photochemical reaction (often involving a Diazonaphthoquinone (DNQ) compound) occurs, which converts the material into a more soluble form that can be removed by the developer.^{[4][11][12]}

Below is a diagram illustrating the chemical mechanism for both negative and positive-tone PSPIs.

Negative-Tone PSPI Mechanism



Positive-Tone PSPI Mechanism



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